



# Application of Dicyclohexyl Peroxydicarbonate in Curing Unsaturated Polyester Resins

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Compound of Interest		
Compound Name:	Dicyclohexyl peroxydicarbonate	
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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Dicyclohexyl peroxydicarbonate** (DCHPC) is an organic peroxide that serves as a free-radical initiator for the curing of unsaturated polyester (UP) resins. The curing process, a free-radical copolymerization, transforms the liquid resin into a solid thermoset polymer with a three-dimensional cross-linked network. This transformation is initiated by the thermal decomposition of the peroxide, which generates free radicals. These radicals then propagate through the carbon-carbon double bonds present in both the polyester chains and the reactive diluent, typically styrene, leading to the formation of a rigid, cross-linked structure.[1][2][3]

DCHPC and its derivatives are primarily employed in "hot curing" applications, where the curing process is initiated by applying heat.[4] Peroxydicarbonates are known for facilitating rapid gelation at elevated temperatures. Specifically, more active peroxydicarbonates are utilized for applications requiring lower initiation, or "kick-off," temperatures in the range of 50-60°C.

It is important to note that while the use of peroxydicarbonates in UP resin curing is established, specific quantitative data and detailed application protocols for **dicyclohexyl peroxydicarbonate** are not extensively available in public literature. Much of the detailed research and application data focuses on more common initiators such as methyl ethyl ketone peroxide (MEKP) and benzoyl peroxide (BPO). Therefore, the following protocols and data tables are provided as a general framework for the evaluation and application of DCHPC in a



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laboratory setting. Researchers are encouraged to use these guidelines as a starting point and to determine the optimal curing parameters for their specific UP resin formulation through systematic experimentation.

## **Data Presentation**

The following tables are presented as templates for organizing experimental data when evaluating the performance of **Dicyclohexyl Peroxydicarbonate** in a specific unsaturated polyester resin system.

Table 1: Curing Characteristics of Unsaturated Polyester Resin with **Dicyclohexyl Peroxydicarbonate** at Various Concentrations and Temperatures



DCHPC Concentration (phr*)	Curing Temperature (°C)	Gel Time (minutes)	Time to Peak Exotherm (minutes)	Peak Exotherm Temperature (°C)	
1.0	60	Data to be determined	Data to be determined	Data to be determined	
1.5	60	Data to be determined	Data to be determined	Data to be determined	
2.0	60	Data to be determined	Data to be determined	Data to be determined	
1.0	70	Data to be determined	Data to be determined	Data to be determined	
1.5	70	Data to be determined	Data to be determined	Data to be determined	
2.0	70	Data to be determined	Data to be determined	Data to be determined	
1.0	80	Data to be determined	Data to be determined	Data to be determined	
1.5	80	Data to be determined	Data to be determined	Data to be determined	
2.0	80	Data to be determined	Data to be determined	Data to be determined	

<sup>\*</sup>phr = parts per hundred parts of resin

Table 2: Mechanical Properties of Unsaturated Polyester Resin Cured with **Dicyclohexyl Peroxydicarbonate** 



DCHPC Concent ration (phr)	Curing Cycle	Post- Curing Cycle	Tensile Strengt h (MPa)	Tensile Modulu s (GPa)	Elongati on at Break (%)	Flexural Strengt h (MPa)	Flexural Modulu s (GPa)
1.0	Specify Time and Temp	Specify Time and Temp	Data to be determin ed	Data to be determin ed	Data to be determin ed	Data to be determin ed	Data to be determin ed
1.5	Specify Time and Temp	Specify Time and Temp	Data to be determin ed	Data to be determin ed	Data to be determin ed	Data to be determin ed	Data to be determin ed
2.0	Specify Time and Temp	Specify Time and Temp	Data to be determin ed	Data to be determin ed	Data to be determin ed	Data to be determin ed	Data to be determin ed

## **Experimental Protocols**

The following are detailed methodologies for key experiments to characterize the curing of unsaturated polyester resins with **Dicyclohexyl Peroxydicarbonate**.

## 1. Determination of Gel Time and Peak Exotherm

This protocol is based on the principles outlined in ASTM D2471, "Standard Test Method for Gel Time and Peak Exothermic Temperature of Reacting Thermosetting Resins."[5][6][7][8][9]

- Materials and Equipment:
  - Unsaturated polyester resin
  - Dicyclohexyl peroxydicarbonate (DCHPC) initiator
  - Disposable beakers (e.g., 100 mL polypropylene)
  - Stirring rods (wooden or plastic)



- Thermocouple with a digital temperature readout
- Water bath or oven for temperature control
- Stopwatch
- Balance (accurate to 0.01 g)

#### Procedure:

- Pre-condition the unsaturated polyester resin and DCHPC initiator to the desired test temperature (e.g., 25°C).
- Weigh a specified amount of resin (e.g., 50 g) into a disposable beaker.
- Weigh the desired amount of DCHPC initiator based on the desired parts per hundred resin (phr) concentration.
- Place the beaker in a temperature-controlled environment (e.g., a water bath set to the curing temperature).
- Insert a thermocouple into the center of the resin mass, ensuring the tip is submerged but not touching the sides or bottom of the beaker.
- Add the DCHPC initiator to the resin and immediately start the stopwatch while vigorously stirring for 1 minute to ensure homogeneous mixing.
- Stop stirring and monitor the temperature of the reacting mass.
- The gel time is the time elapsed from the addition of the initiator to the point where the
  resin becomes gelatinous and no longer flows. This can be determined by periodically
  probing the surface with a clean stirring rod.[7]
- Continue to record the temperature until it reaches a maximum and begins to decrease.
- The peak exotherm temperature is the maximum temperature reached during the curing reaction.[7]



- The time to peak exotherm is the time elapsed from the addition of the initiator to the attainment of the peak exotherm temperature.
- Record all data in a format similar to Table 1.
- Repeat the experiment for different DCHPC concentrations and curing temperatures.
- 2. Curing of Resin for Mechanical Property Testing
- Materials and Equipment:
  - Unsaturated polyester resin
  - Dicyclohexyl peroxydicarbonate (DCHPC) initiator
  - Flat molds (e.g., glass plates with spacers) treated with a mold release agent
  - Vacuum chamber and pump (optional, for degassing)
  - Oven for curing and post-curing
- Procedure:
  - Prepare the unsaturated polyester resin and DCHPC initiator as described in the previous protocol.
  - If necessary, degas the resin mixture under vacuum to remove entrapped air bubbles.
  - Carefully pour the resin mixture into the prepared mold.
  - Place the mold in an oven set to the desired curing temperature for a specified duration.
     The curing schedule (time and temperature) should be determined from the gel time and exotherm data or through preliminary experiments.
  - After the initial cure, the solid resin sheet may be subjected to a post-curing cycle at an elevated temperature (e.g., 80-120°C) for several hours to ensure complete cross-linking and optimize mechanical properties.[1]

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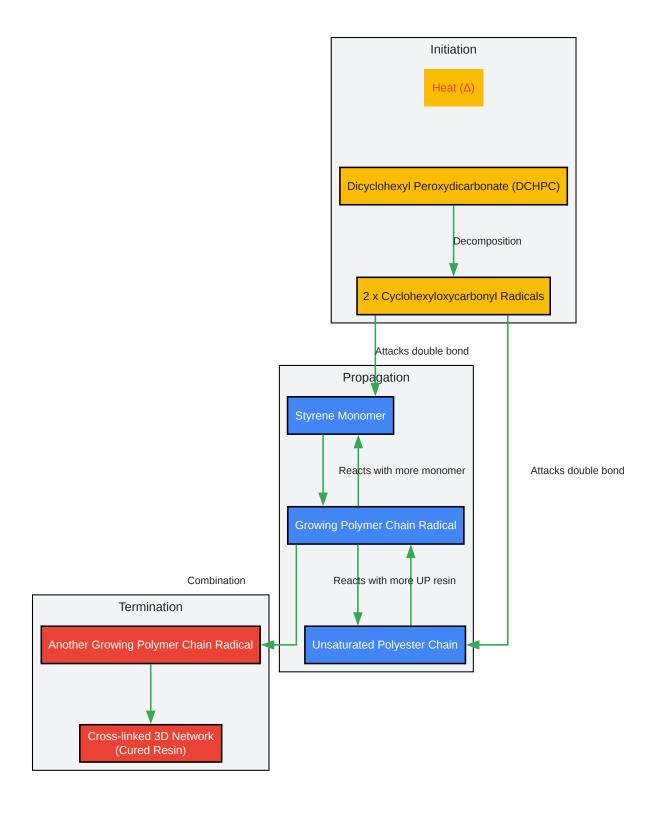
- Allow the cured sheet to cool slowly to room temperature to minimize internal stresses.
- Carefully demold the cured unsaturated polyester resin sheet.
- 3. Mechanical Property Testing
- Specimen Preparation:
  - Cut test specimens from the cured resin sheets according to the dimensions specified in the relevant ASTM standards.
  - For tensile testing (ASTM D638), dumbbell-shaped specimens are required.[10][11][12]
     [13]
  - For flexural testing (ASTM D790), rectangular bar-shaped specimens are used.[14][15][16]
     [17][18]
- Tensile Testing (based on ASTM D638):
  - Measure the width and thickness of the gauge section of each dumbbell-shaped specimen.
  - Mount the specimen in the grips of a universal testing machine.
  - Apply a tensile load at a constant crosshead speed until the specimen fractures.
  - Record the load and elongation data throughout the test.
  - Calculate the tensile strength, tensile modulus, and elongation at break.[19]
- Flexural Testing (based on ASTM D790):
  - Measure the width and thickness of each rectangular bar specimen.
  - Place the specimen on a three-point bending fixture in a universal testing machine.
  - Apply a load to the center of the specimen at a constant crosshead speed until the specimen fractures or reaches a specified strain.



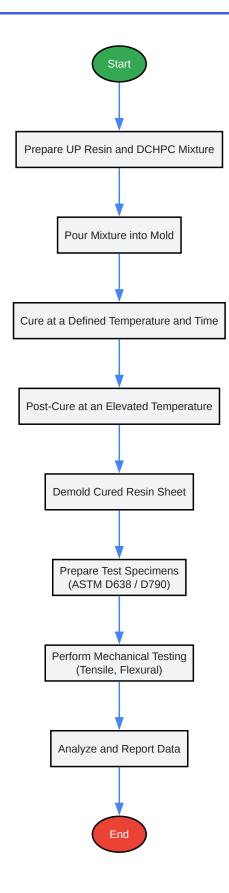
- Record the load and deflection data.
- Calculate the flexural strength and flexural modulus.[19]
- 4. Analysis of Curing Kinetics by Differential Scanning Calorimetry (DSC)
- Materials and Equipment:
  - Unsaturated polyester resin
  - Dicyclohexyl peroxydicarbonate (DCHPC) initiator
  - Differential Scanning Calorimeter (DSC)
  - Hermetic aluminum pans
- Procedure:
  - Prepare a small, homogeneous mixture of the unsaturated polyester resin and DCHPC (typically 5-10 mg).
  - Accurately weigh the sample into a hermetic aluminum DSC pan and seal it.
  - Place the sample pan and an empty reference pan into the DSC cell.
  - Perform a dynamic scan by heating the sample at a constant rate (e.g., 5, 10, 15, and 20 °C/min) over a temperature range that encompasses the entire curing reaction (e.g., 30°C to 250°C).
  - The DSC will record the heat flow as a function of temperature. The curing reaction will appear as an exothermic peak.
  - $\circ$  The total heat of reaction ( $\Delta$ H) can be determined by integrating the area under the exothermic peak. The degree of cure at any given time or temperature can be calculated by comparing the partial heat of reaction to the total heat of reaction.[20][21]

## Mandatory Visualization

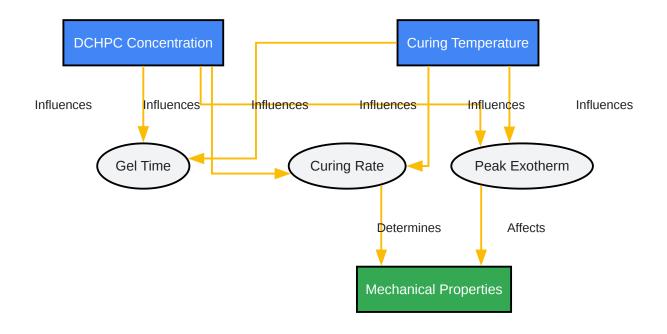












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